

Spectroscopic Elucidation of n-Undecylbenzene: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Undecylbenzene

CAS No.: 6742-54-7

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Introduction

n-Undecylbenzene, a long-chain alkylbenzene, serves as a crucial intermediate in the synthesis of linear alkylbenzene sulfonates (LAS), the primary surfactants in domestic and industrial detergents. Its well-defined chemical structure, consisting of a phenyl group attached to an eleven-carbon aliphatic chain, makes it an excellent model compound for spectroscopic analysis. This technical guide provides an in-depth exploration of the mass spectrometry (MS), infrared (IR) spectroscopy, and nuclear magnetic resonance (NMR) spectroscopy data for **n-undecylbenzene**. Understanding these spectroscopic signatures is paramount for quality control, reaction monitoring, and the structural confirmation of this and related compounds in research and industrial settings.

This document is designed for researchers, scientists, and professionals in drug development and related fields, offering not just raw data but a detailed interpretation grounded in fundamental principles of spectroscopy.

Molecular Structure of n-Undecylbenzene

To fully appreciate the spectroscopic data, it is essential to first visualize the molecule's structure. **n-Undecylbenzene** ($C_{17}H_{28}$) consists of a monosubstituted benzene ring linked to the terminal carbon of an undecane chain.

Caption: Chemical structure of **n-undecylbenzene**.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. For **n-undecylbenzene**, electron ionization (EI) is a common method, which involves bombarding the molecule with high-energy electrons, leading to the formation of a molecular ion ($M^{+ \cdot}$) and subsequent fragmentation.

Experimental Protocol: Electron Ionization Mass Spectrometry

A typical EI-MS experiment involves introducing a volatile sample, such as **n-undecylbenzene**, into a high-vacuum chamber where it is vaporized and then ionized by a beam of 70 eV electrons. The resulting ions are accelerated and separated by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer) based on their m/z ratio.

Data Summary: Mass Spectrum of n-Undecylbenzene

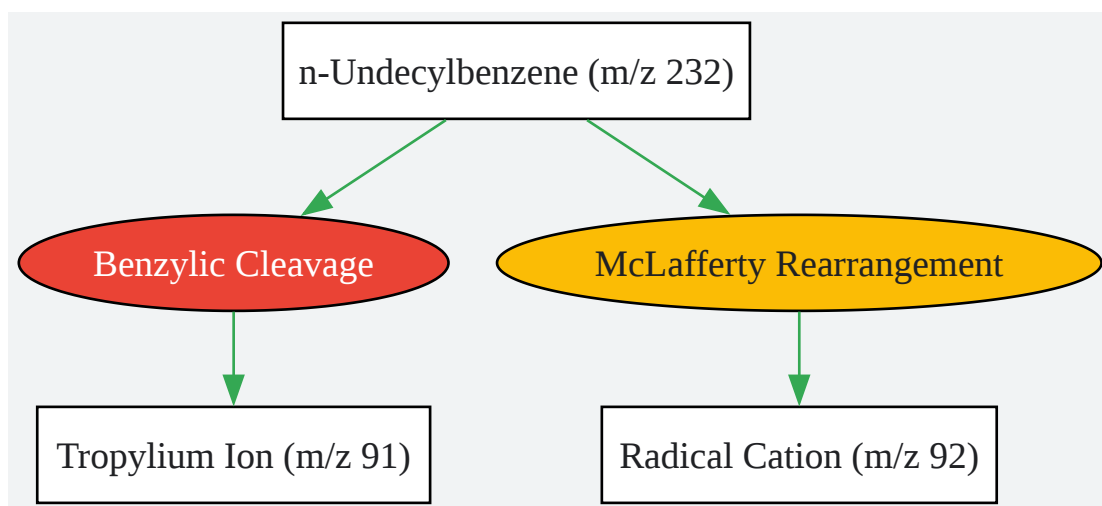
m/z	Relative Intensity (%)	Assignment
232	~15	$[M]^{+ \cdot}$ (Molecular Ion)
105	~20	$[C_8H_9]^+$
92	~80	$[C_7H_8]^{+ \cdot}$ (Tropylium ion rearrangement)
91	100	$[C_7H_7]^+$ (Tropylium ion)

Data is synthesized from typical spectra of long-chain alkylbenzenes.

Interpretation of the Mass Spectrum

The mass spectrum of **n-undecylbenzene** is characterized by a visible molecular ion peak and a prominent base peak resulting from benzylic cleavage.

- **Molecular Ion (m/z 232):** The presence of a peak at m/z 232 corresponds to the molecular weight of **n-undecylbenzene** ($C_{17}H_{28}$), confirming its elemental composition.^[1] The intensity of the molecular ion is relatively low, which is characteristic of long-chain alkanes that readily undergo fragmentation.
- **Benzylic Cleavage (m/z 91):** The most significant fragmentation pathway for alkylbenzenes is the cleavage of the C-C bond beta to the aromatic ring.^{[2][3]} This is due to the formation of the highly stable benzyl cation, which rearranges to the even more stable tropylium ion ($[C_7H_7]^+$). This fragment gives rise to the base peak at m/z 91.
- **McLafferty Rearrangement (m/z 92):** A common rearrangement in molecules with a sufficiently long alkyl chain and a gamma-hydrogen is the McLafferty rearrangement. This involves the transfer of a gamma-hydrogen to the phenyl ring via a six-membered transition state, followed by the elimination of a neutral alkene. This process results in the formation of a radical cation with m/z 92.



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Caption: Key fragmentation pathways of **n-undecylbenzene** in EI-MS.

Infrared (IR) Spectroscopy

Infrared spectroscopy probes the vibrational modes of molecules. Specific functional groups absorb infrared radiation at characteristic frequencies, providing a molecular fingerprint.

Experimental Protocol: Fourier Transform Infrared (FTIR) Spectroscopy

An FTIR spectrum of liquid **n-undecylbenzene** can be obtained by placing a thin film of the sample between two salt plates (e.g., NaCl or KBr) and passing a beam of infrared radiation through it. The resulting interferogram is then mathematically converted to a spectrum of absorbance or transmittance versus wavenumber (cm^{-1}).

Data Summary: Infrared Spectrum of n-Undecylbenzene

Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Functional Group
3100-3000	Medium	C-H Stretch	Aromatic
2955-2850	Strong	C-H Stretch	Aliphatic (CH_2 , CH_3)
1605, 1495, 1450	Medium-Weak	C=C Stretch	Aromatic Ring
750-700	Strong	C-H Out-of-plane Bend	Monosubstituted Benzene
695	Strong	C-H Out-of-plane Bend	Monosubstituted Benzene

Data is based on the NIST Gas-Phase Infrared Database and general spectroscopic principles. [\[4\]](#)

Interpretation of the Infrared Spectrum

The IR spectrum of **n-undecylbenzene** clearly indicates the presence of both an aromatic ring and a long aliphatic chain.

- Aromatic C-H Stretching ($3100\text{-}3000\text{ cm}^{-1}$): The absorptions in this region are characteristic of C-H bonds where the carbon is sp^2 hybridized, confirming the presence of the benzene ring. [\[5\]](#)

- Aliphatic C-H Stretching ($2955\text{--}2850\text{ cm}^{-1}$): The strong, sharp peaks in this region are due to the symmetric and asymmetric stretching vibrations of the numerous CH_2 and CH_3 groups in the undecyl chain.[\[6\]](#)
- Aromatic C=C Stretching ($1605, 1495, 1450\text{ cm}^{-1}$): These absorptions, often referred to as "ring modes," arise from the stretching and contraction of the carbon-carbon bonds within the benzene ring.[\[5\]](#)
- C-H Out-of-plane Bending ($750\text{--}700\text{ cm}^{-1}$ and 695 cm^{-1}): The strong absorptions in this region are highly diagnostic for the substitution pattern of the benzene ring. The presence of two strong bands in these ranges is characteristic of a monosubstituted benzene.[\[5\]](#)

^1H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR spectroscopy provides detailed information about the chemical environment, connectivity, and number of different types of protons in a molecule.

Experimental Protocol: ^1H NMR Spectroscopy

A ^1H NMR spectrum is typically acquired by dissolving the sample in a deuterated solvent (e.g., CDCl_3) and placing it in a strong magnetic field. The sample is then irradiated with radiofrequency pulses, and the resulting signals are detected and Fourier transformed to produce the NMR spectrum.

Data Summary: ^1H NMR Spectrum of n-Undecylbenzene

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
7.35-7.15	Multiplet	5H	Aromatic protons (C ₆ H ₅)
2.60	Triplet	2H	Benzylic protons (-CH ₂ -Ph)
1.60	Quintet	2H	-CH ₂ -CH ₂ -Ph
1.26	Broad Singlet	16H	-(CH ₂) ₈ -
0.88	Triplet	3H	Terminal methyl protons (-CH ₃)

Data is synthesized from typical values for long-chain alkylbenzenes and spectral databases. [\[7\]](#)

Interpretation of the ¹H NMR Spectrum

The ¹H NMR spectrum of **n-undecylbenzene** is consistent with its structure, showing distinct signals for the aromatic, benzylic, aliphatic chain, and terminal methyl protons.

- Aromatic Protons (7.35-7.15 ppm):** The complex multiplet in this downfield region is characteristic of the protons on the monosubstituted benzene ring. The deshielding is due to the ring current effect of the aromatic system.[\[8\]](#)[\[9\]](#)
- Benzylic Protons (2.60 ppm):** The triplet at this chemical shift corresponds to the two protons on the carbon directly attached to the benzene ring. They are deshielded by the adjacent aromatic ring and appear as a triplet due to coupling with the neighboring two protons of the alkyl chain.
- Alkyl Chain Protons (1.60 and 1.26 ppm):** The quintet at 1.60 ppm is assigned to the methylene group beta to the phenyl ring. The large, broad singlet at 1.26 ppm represents the overlapping signals of the eight other methylene groups in the long aliphatic chain.
- Terminal Methyl Protons (0.88 ppm):** The upfield triplet corresponds to the three protons of the terminal methyl group, which are the most shielded protons in the molecule. The triplet

splitting pattern arises from coupling with the adjacent two protons.

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR spectroscopy provides information about the different carbon environments in a molecule.

Experimental Protocol: ¹³C NMR Spectroscopy

A ¹³C NMR spectrum is acquired similarly to a ¹H NMR spectrum, but with different radiofrequency pulse parameters to observe the ¹³C nucleus. Proton decoupling is commonly used to simplify the spectrum, resulting in a single peak for each unique carbon atom.

Data Summary: ¹³C NMR Spectrum of n-Undecylbenzene

Chemical Shift (δ, ppm)	Assignment
142.9	C1 (ipso-carbon)
128.4	C3/C5 (meta-carbons)
128.2	C2/C6 (ortho-carbons)
125.5	C4 (para-carbon)
36.0	Benzylic -CH ₂ -
31.9	-CH ₂ - next to terminal CH ₃
31.5	-CH ₂ - next to benzylic CH ₂
29.7-29.3	-(CH ₂) ₇ -
22.7	-CH ₂ -CH ₃
14.1	Terminal -CH ₃

Data is synthesized from typical values for long-chain alkylbenzenes and spectral databases.

[7]

Interpretation of the ¹³C NMR Spectrum

The ^{13}C NMR spectrum of n-**undecylbenzene** provides a clear count of the different carbon environments.

- Aromatic Carbons (142.9-125.5 ppm): Four distinct signals are observed in the aromatic region, corresponding to the four types of carbon atoms in the monosubstituted benzene ring (ipso, ortho, meta, and para).
- Alkyl Chain Carbons (36.0-14.1 ppm): The signals in the upfield region correspond to the sp^3 hybridized carbons of the undecyl chain. The benzylic carbon is the most deshielded of the aliphatic carbons. The signals for the central methylene groups of the long chain overlap in the 29.3-29.7 ppm region. The terminal methyl carbon is the most shielded, appearing at the lowest chemical shift.

Conclusion

The comprehensive spectroscopic analysis of n-**undecylbenzene** through mass spectrometry, infrared spectroscopy, and both ^1H and ^{13}C NMR spectroscopy provides a self-validating system for its structural confirmation. Each technique offers a unique and complementary piece of the structural puzzle, from the molecular weight and fragmentation pattern (MS), to the identification of functional groups (IR), and the precise electronic environment of each proton and carbon atom (NMR). This guide serves as a foundational reference for the characterization of n-**undecylbenzene** and can be extrapolated to the analysis of other long-chain alkylbenzenes, which are of significant industrial and research interest.

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